

Personal protective equipment for handling 1H-1,2,4-Triazole-3-methanamine

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Compound of Interest

Compound Name: 1H-1,2,4-Triazole-3-methanamine

Cat. No.: B1297424

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Essential Safety and Handling Guide for 1H-1,2,4-Triazole-3-methanamine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety and logistical information for handling **1H-1,2,4-Triazole-3-methanamine** (CAS No. 58502-29-7). The following procedures and data are compiled to ensure the safety of laboratory personnel and to minimize environmental impact.

Hazard Identification and Classification

1H-1,2,4-Triazole-3-methanamine is a chemical that requires careful handling due to its potential health effects. Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this compound is classified with the following hazards:

Hazard Class	GHS Hazard Statement	Pictogram
Skin Corrosion/Irritation	H315: Causes skin irritation.[1]	 alt text
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation.[1]	 alt text
Specific Target Organ Toxicity, Single Exposure; Respiratory Tract Irritation	H335: May cause respiratory irritation.[1]	 alt text

Personal Protective Equipment (PPE)

To ensure personal safety, the following personal protective equipment is mandatory when handling **1H-1,2,4-Triazole-3-methanamine**.

Protection Type	Recommended Equipment	Specification
Eye Protection	Safety glasses with side-shields or chemical goggles.	Conforming to EN166 (EU) or NIOSH (US) standards.
Hand Protection	Chemical-resistant gloves.	Inspect gloves prior to use. Dispose of contaminated gloves after use.
Skin and Body Protection	Laboratory coat.	To prevent skin contact.
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	Required if dust formation is likely or ventilation is inadequate.

First Aid Measures

Immediate medical attention is crucial in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell. [1]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention. [1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [1]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.

Handling, Storage, and Disposal

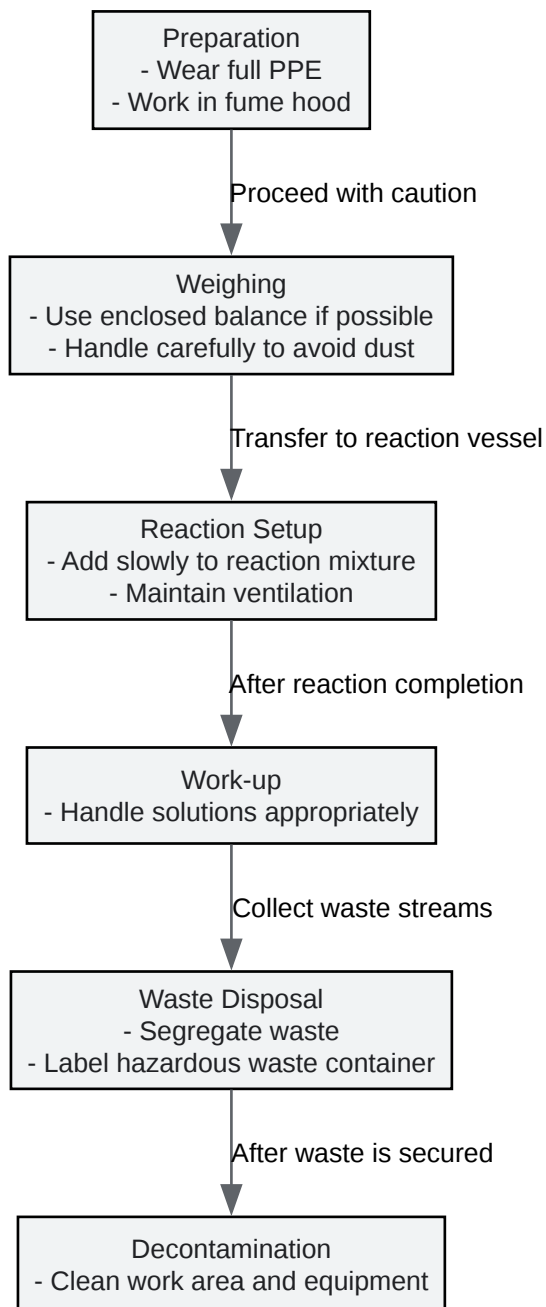
Proper handling, storage, and disposal procedures are critical to maintain a safe laboratory environment.

Aspect	Procedure
Handling	Work in a well-ventilated area, preferably in a chemical fume hood. Avoid formation and inhalation of dust. Avoid contact with skin and eyes. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place.
Disposal	Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations. Do not let the product enter drains.

Operational Plans

The following diagrams illustrate the standard operating procedures for the safe handling and spill management of **1H-1,2,4-Triazole-3-methanamine**.

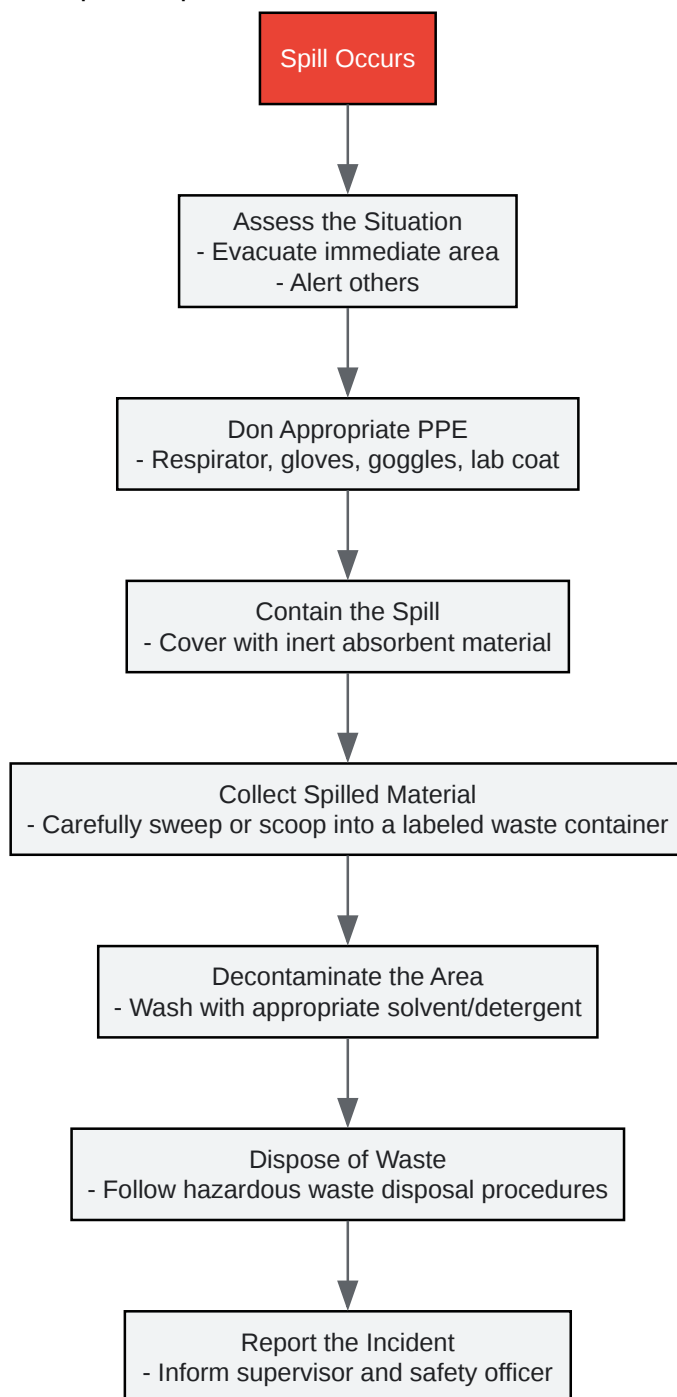
Safe Handling Workflow for 1H-1,2,4-Triazole-3-methanamine



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Safe handling workflow diagram.

Chemical Spill Response for 1H-1,2,4-Triazole-3-methanamine



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Chemical spill response workflow.

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References

- 1. (1H-1,2,4-Triazol-3-yl)methanamine hydrochloride | C₃H₇CIN₄ | CID 12278547 - PubChem [pubchem.ncbi.nlm.nih.gov]
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